

How to dissolve and store Sec61-IN-3 for research

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Compound of Interest

Compound Name: Sec61-IN-3

Cat. No.: B10857816

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Application Notes and Protocols for Sec61-IN-3

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the dissolution and storage of **Sec61-IN-3** (MCE HY-139617), a potent inhibitor of the Sec61 translocon. The Sec61 complex is a critical component of the protein translocation machinery in the endoplasmic reticulum (ER), making it an attractive target for therapeutic development in various diseases, including cancer and viral infections. Proper handling and preparation of **Sec61-IN-3** are crucial for obtaining reliable and reproducible experimental results. This document outlines the recommended procedures for preparing stock solutions, storage conditions, and a general protocol for its application in cell-based assays.

Introduction to Sec61-IN-3

Sec61-IN-3 is a small molecule inhibitor that targets the Sec61 translocon, a protein-conducting channel essential for the translocation of newly synthesized polypeptides into the endoplasmic reticulum. By blocking this channel, **Sec61-IN-3** disrupts the secretion and membrane insertion of a wide array of proteins, leading to cellular stress and apoptosis, particularly in cells highly dependent on protein secretion, such as cancer cells.^[1] **Sec61-IN-3** is a thiazole derivative identified as a protein secretion inhibitor in patent WO2020176863A1.^[1]^[2]^[3]

Chemical and Physical Properties

A summary of the key quantitative data for **Sec61-IN-3** is provided in the table below for easy reference.

Property	Value	Reference
Catalog Number	HY-139617	[3]
Purity	99.22%	[3]
Molecular Formula	C ₂₅ H ₂₆ N ₄ O ₂ S	[4]
Molecular Weight	446.57 g/mol	
Solubility in DMSO	100 mg/mL (223.93 mM)	[4] [5]
Appearance	Solid, Off-white to yellow	[4]
CAS Number	2484862-54-4	[4] [5]

Dissolution and Storage Protocols

Proper dissolution and storage of **Sec61-IN-3** are critical to maintain its stability and activity.

Materials Required

- **Sec61-IN-3** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Protocol for Preparing a 100 mM Stock Solution in DMSO

- **Equilibrate:** Allow the vial of **Sec61-IN-3** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Sec61-IN-3** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM stock solution, you would need 44.66 mg of the compound.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the powder. It is crucial to use anhydrous or freshly opened DMSO as it is hygroscopic, and absorbed water can affect the solubility and stability of the compound.[\[4\]](#)[\[5\]](#)
- **Dissolution:** Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for short intervals until the solution is clear.[\[4\]](#)[\[5\]](#)
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots as recommended in the table below.

Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Powder	-20°C	3 years	[4] [5]
4°C	2 years	[4] [5]	
Stock Solution in DMSO	-80°C	6 months	[3] [4] [5]
-20°C	1 month	[3] [4] [5]	

Note: For long-term storage of the stock solution, -80°C is highly recommended.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols: Application in Cell Culture

This section provides a general protocol for treating cultured cells with **Sec61-IN-3**. The optimal concentration and incubation time will vary depending on the cell line and experimental design and should be determined empirically.

Preparation of Working Solutions

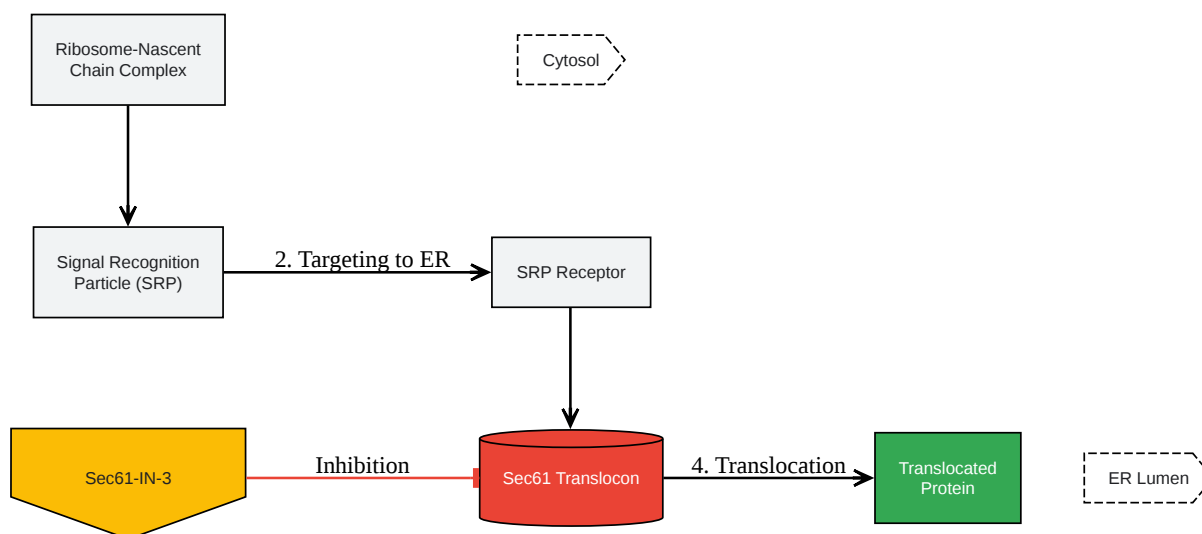
- **Thaw Stock Solution:** Thaw a single aliquot of the **Sec61-IN-3** DMSO stock solution at room temperature.
- **Serial Dilutions:** Prepare serial dilutions of the stock solution in DMSO to achieve intermediate concentrations. It is advisable to perform initial dilutions in DMSO before diluting in an aqueous medium to prevent precipitation.
- **Final Dilution:** Further dilute the intermediate DMSO solutions into your cell culture medium to the desired final concentrations. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.^[6] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

General Protocol for Cell Treatment

- **Cell Seeding:** Plate cells at the desired density in appropriate culture vessels and allow them to adhere and grow overnight.
- **Treatment:** Remove the culture medium and replace it with fresh medium containing the desired final concentration of **Sec61-IN-3** or the DMSO vehicle control.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- **Analysis:** Following incubation, cells can be harvested and analyzed using various assays, such as cell viability assays (e.g., MTT, CellTiter-Glo), apoptosis assays (e.g., caspase activity, Annexin V staining), western blotting for specific protein expression, or ELISA for secreted proteins.

Visualizations

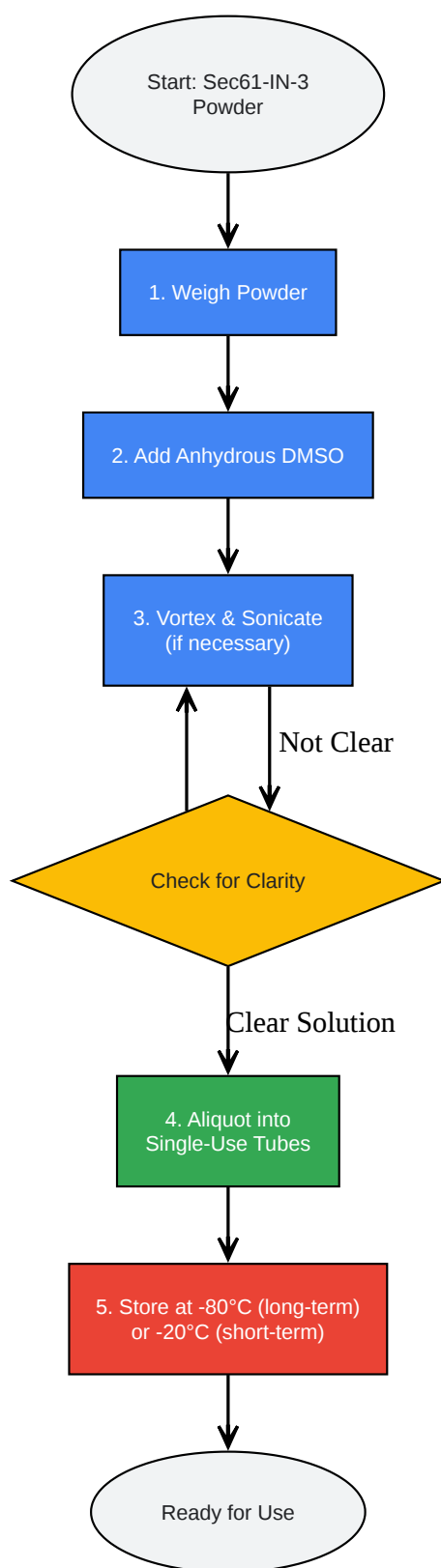
Sec61-Mediated Protein Translocation Pathway



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Caption: The Sec61-mediated co-translational protein translocation pathway and the inhibitory action of **Sec61-IN-3**.

Experimental Workflow for Sec61-IN-3 Dissolution and Storage



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Caption: Workflow for the preparation and storage of **Sec61-IN-3** stock solutions.

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